

In-depth Technical Guide: Thermal Stability of 1-Methyl-1-propylpiperidinium bromide

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Compound of Interest

Compound Name: 1-Methyl-1-propylpiperidinium bromide

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Abstract

This technical guide provides a comprehensive overview of the thermal stability of the ionic liquid **1-Methyl-1-propylpiperidinium bromide**. Key thermal properties, including its decomposition and melting points, have been compiled from available data. This document details standardized experimental protocols for thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) essential for the characterization of such materials. Furthermore, a general synthesis pathway for **1-Methyl-1-propylpiperidinium bromide** is outlined. The guide is intended to serve as a critical resource for researchers and professionals in drug development and materials science, offering a consolidated reference for the thermal behavior of this piperidinium-based ionic liquid.

Introduction

1-Methyl-1-propylpiperidinium bromide, a quaternary ammonium salt, belongs to the piperidinium-based class of ionic liquids. These compounds are of significant interest in various fields, including as solvents for chemical reactions, electrolytes in electrochemical devices, and as potential active pharmaceutical ingredients, due to their unique properties such as low vapor pressure, high thermal stability, and tunable physicochemical characteristics. A thorough understanding of the thermal stability of **1-Methyl-1-propylpiperidinium bromide** is paramount for its safe handling, storage, and application, particularly in processes requiring

elevated temperatures. This guide summarizes its key thermal properties and provides detailed methodologies for its characterization.

Physicochemical Properties

A summary of the key physicochemical properties of **1-Methyl-1-propylpiperidinium bromide** is presented in Table 1.

Table 1: Physicochemical Properties of **1-Methyl-1-propylpiperidinium bromide**

Property	Value	Reference
Molecular Formula	C ₉ H ₂₀ BrN	[1]
Molecular Weight	222.17 g/mol	[1]
Appearance	White to almost white powder or crystal	
Melting Point	258 °C	
Decomposition Temperature	248 °C (decomposes)	

Note: There is a discrepancy in the reported melting and decomposition temperatures, with one source indicating decomposition occurs before melting. Further experimental verification is recommended.

Thermal Stability Analysis

The thermal stability of **1-Methyl-1-propylpiperidinium bromide** is a critical parameter for its application. The primary techniques used to evaluate thermal stability are Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. This analysis provides information about the onset of decomposition, the temperature of maximum decomposition rate, and the residual mass after degradation.

Table 2: Summary of TGA Data for **1-Methyl-1-propylpiperidinium bromide**

Parameter	Value
Onset Decomposition Temperature (Tonset)	~248 °C
Temperature of Maximum Decomposition Rate (Tpeak)	Data not available
Residual Mass at 500 °C	Data not available

Note: The onset decomposition temperature is based on available supplier data. A full TGA thermogram would provide more detailed information.

Differential Scanning Calorimetry (DSC)

DSC is used to measure the heat flow into or out of a sample as it is heated, cooled, or held at a constant temperature. This technique can identify phase transitions such as melting, crystallization, and glass transitions.

Table 3: Summary of DSC Data for **1-Methyl-1-propylpiperidinium bromide**

Parameter	Value
Melting Temperature (Tm)	258 °C
Glass Transition Temperature (Tg)	Data not available
Crystallization Temperature (Tc)	Data not available

Note: The reported melting point may be a decomposition event, as suggested by some sources. A visual inspection during a melting point determination or a DSC analysis with simultaneous visual monitoring is recommended for clarification.

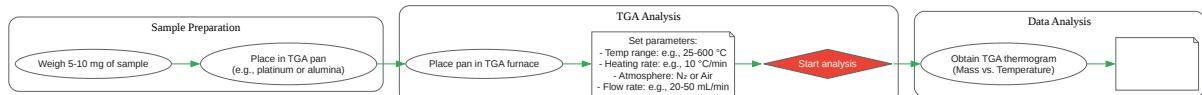
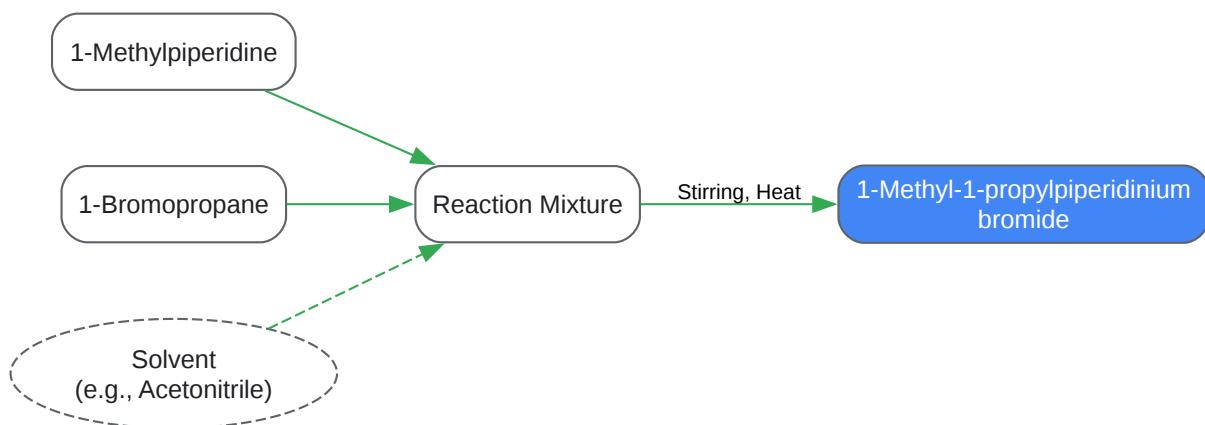
Experimental Protocols

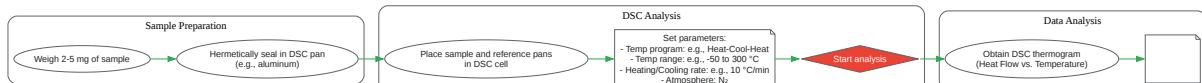
Detailed and standardized experimental protocols are crucial for obtaining reliable and reproducible thermal analysis data.

Synthesis of 1-Methyl-1-propylpiperidinium bromide

A general method for the synthesis of 1-alkyl-1-methylpiperidinium halides involves the quaternization of 1-methylpiperidine.

Reaction Scheme:





1-Methyl-1-propylpiperidinium bromide



Decomposition Products

1-Methylpiperidine + Propyl bromide

1-Propylpiperidine + Methyl bromide

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References

- 1. 1-Methyl-1-propylpiperidinium bromide | C9H20BrN | CID 60196385 - PubChem [pubchem.ncbi.nlm.nih.gov]
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